

PqsR-IN-3 low potency solutions

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Compound Focus: PqsR-IN-3

Cat. No.: S12863442

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Compound Overview & Handling

PqsR/LasR-IN-3 (also known as Compound 7a) is a potent inhibitor that targets the PqsR and LasR quorum sensing systems in *Pseudomonas aeruginosa* [1] [2]. It also exhibits an inhibitory effect on the hERG ion channel at a concentration of 109.01 μM [1].

- **CAS Number:** 2581109-51-3 [1]
- **Purity:** $\geq 98\%$ [1]
- **Appearance:** White to off-white solid powder [1]
- **Storage:** The powder should be stored at -20°C (stable for 3 years) or 4°C (stable for 2 years). Once in a solvent, it is best stored at -80°C for 6 months or -20°C for 1 month. It remains stable at room temperature for a few days during shipping [1].

Solubility & Solution Preparation

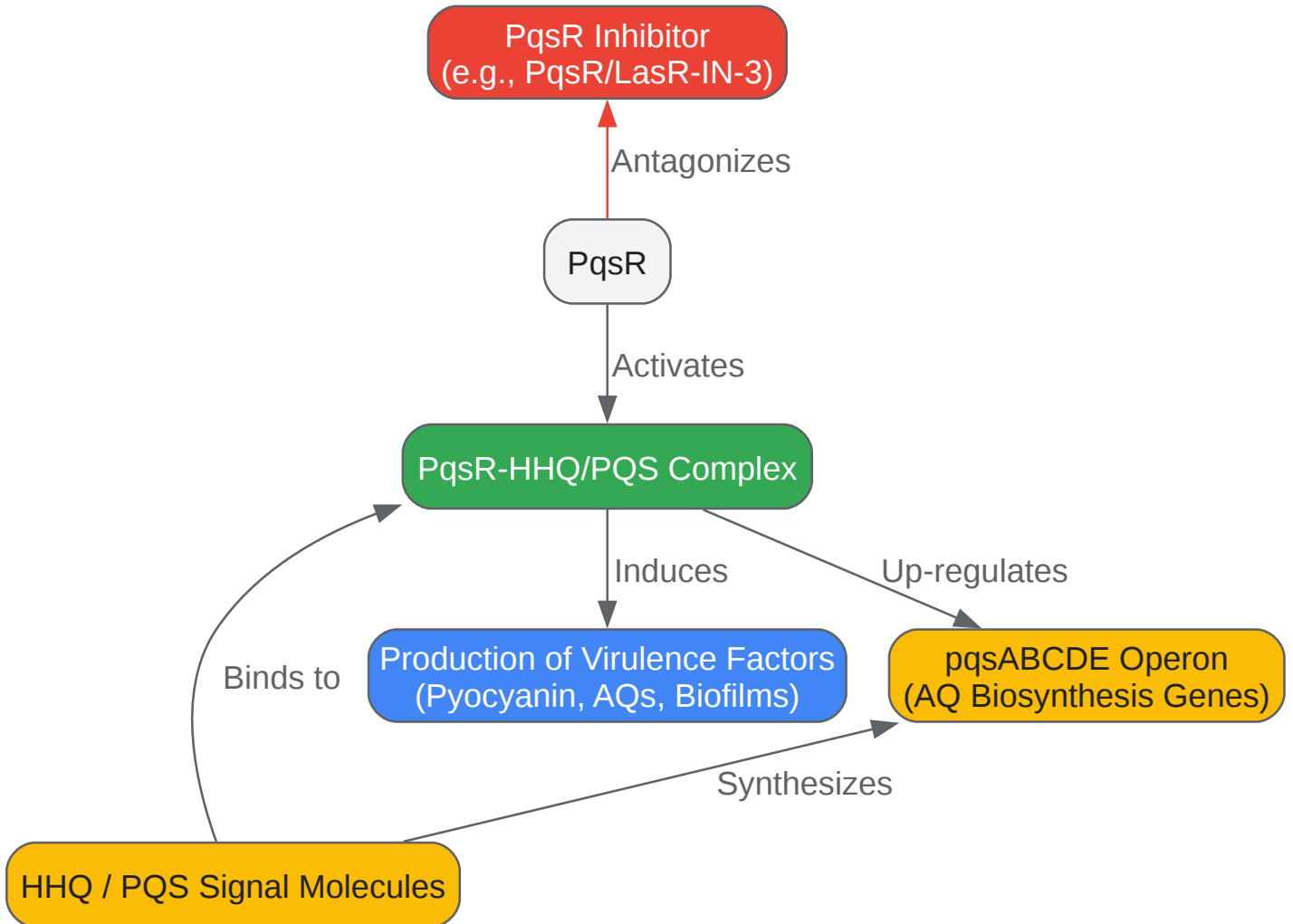
The compound has a high solubility in DMSO (approximately 100 mg/mL or 321.18 mM) [1]. For *in vivo* studies, here are some common formulation protocols to overcome low aqueous solubility.

Formulation Type	Composition (by volume)	Example Preparation (from 25 mg/mL DMSO stock)
Injection 1 [1]	DMSO : Tween 80 : Saline = 10 : 5 : 85	100 μL DMSO stock + 50 μL Tween 80 + 850 μL Saline

Formulation Type	Composition (by volume)	Example Preparation (from 25 mg/mL DMSO stock)
Injection 2 [1]	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45	100 µL DMSO stock + 400 µL PEG300 + 50 µL Tween 80 + 450 µL Saline
Injection 3 [1]	DMSO : Corn oil = 10 : 90	100 µL DMSO stock + 900 µL Corn oil
Oral 1 [1]	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)	Add 250 mg of compound to 100 mL of 0.5% CMC Na solution

Mechanism of Action & Experimental Evidence

PqsR/LasR-IN-3 works by antagonizing the PqsR receptor (also known as MvfR), a key regulator in the *P. aeruginosa* quorum sensing system. Blocking this receptor disrupts the signaling cascade that leads to the production of virulence factors and biofilm maturation [2] [3]. The diagram below illustrates this inhibitory pathway.

PqsR Inhibition Disrupts Quorum Sensing in *P. aeruginosa*

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To assess the potency of PqsR inhibitors like PqsR/LasR-IN-3 in the lab, you can use a standard reporter gene assay.

Protocol: Measuring PqsR Inhibition with a Reporter Assay [2]

- **Bacterial Strain:** Use a *P. aeruginosa* strain (e.g., PAO1-L or PA14) that has a chromosomally integrated transcriptional fusion of the native *pqsA* promoter (P*pqsA*) to a *lux* reporter gene (which produces bioluminescence).
- **Compound Treatment:** Grow the reporter strain in a suitable medium in the presence of your PqsR inhibitor (PqsR/LasR-IN-3) at various concentrations. A positive control (e.g., a known PqsR agonist like PQS) and a negative control (e.g., DMSO vehicle) should be included.

- **Incubation and Measurement:** Allow the culture to grow until it reaches a desired population density (mid-log to early stationary phase). Measure the resulting bioluminescence (Lux output) using a luminometer.
- **Data Analysis:** The level of bioluminescence is directly correlated with the activity of the pqsA promoter. The inhibitor's potency is determined by calculating the concentration at which it reduces bioluminescence by 50% (the IC₅₀ value) compared to the untreated control.

Frequently Asked Questions

Q1: What is the typical IC₅₀ value for PqsR/LasR-IN-3? While the exact IC₅₀ for PqsR/LasR-IN-3 was not listed in one source [1], a closely related, highly potent compound from the same chemical series (Compound **6f**) exhibited IC₅₀ values in the low sub-micromolar range (e.g., ~0.21 μM) in *P. aeruginosa* PAO1-L and PA14 reporter strains [2].

Q2: How can I confirm that the compound is working in my experiment? Beyond the reporter assay, you can measure the downstream effects of PqsR inhibition. An effective inhibitor will significantly reduce the production of:

- **Pyocyanin:** The blue-green phenazine pigment, which can be extracted and measured spectrophotometrically [2].
- **Alkylquinolones (AQs):** Such as HHQ and PQS, which can be quantified using techniques like liquid chromatography-mass spectrometry (LC-MS) [2].

Q3: The compound precipitated in my aqueous buffer. What should I do? This is a common issue. Please ensure you are using one of the recommended formulations for *in vivo* work listed in the table above. For *in vitro* cell-based assays, you can first create a concentrated stock in DMSO and then dilute it into the culture medium. The final DMSO concentration should be kept low (typically ≤1%) to avoid toxicity to the bacterial cells [1].

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References

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